

An In-depth Technical Guide to 3-Bromo-4-methyl-5-nitrobenzoic Acid

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Compound of Interest

Compound Name: 3-Bromo-4-methyl-5-nitrobenzoic acid

Cat. No.: B1274442

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This technical guide provides a comprehensive overview of **3-Bromo-4-methyl-5-nitrobenzoic acid**, catering to researchers, scientists, and professionals in the field of drug development. The document details its chemical properties, synthesis, and current understanding of its biological significance.

Chemical and Physical Properties

3-Bromo-4-methyl-5-nitrobenzoic acid is a substituted aromatic carboxylic acid. Its structure incorporates a bromine atom, a methyl group, and a nitro group attached to the benzoic acid core. These functional groups make it a potentially useful intermediate in organic synthesis. A summary of its key quantitative data is presented below.

Property	Value	Source(s)
Molecular Formula	C8H6BrNO4	[1] [2]
Molecular Weight	260.04 g/mol	[1] [2]
CAS Number	34545-20-5	[1] [2]
Appearance	Pink solid	[3]
¹ H-NMR (CD3OD-d4) δ (ppm)	2.6 (3H, s, CH3), 8.21 (1H, d, J = 1.4Hz, Ar-H), 8.27 (1H, d, J = 1.2Hz, Ar-H)	[3]
Solubility	Very slightly soluble in water (0.14 g/L at 25°C)	[1]

Note: Detailed ¹³C-NMR, Infrared (IR) spectroscopy, Mass Spectrometry (MS) data, and a precise melting point for **3-Bromo-4-methyl-5-nitrobenzoic acid** are not readily available in the reviewed literature. Researchers are advised to perform these analyses upon synthesis or acquisition.

Discovery and Synthesis

The initial report or "discovery" of **3-Bromo-4-methyl-5-nitrobenzoic acid** is not prominently documented in readily accessible scientific literature, suggesting it may have emerged as a synthetic intermediate in broader chemical studies rather than being the focus of a dedicated discovery effort.

A detailed experimental protocol for its synthesis has been reported, which proceeds via a Sandmeyer-type reaction from an amino-substituted precursor.

Experimental Protocol: Synthesis of **3-Bromo-4-methyl-5-nitrobenzoic acid**[3]

Step 1: Diazotization of 3-amino-4-methyl-5-nitrobenzoic acid

- Suspend 3-amino-4-methyl-5-nitrobenzoic acid (50 g, 254 mmol) in a mixture of concentrated hydrochloric acid (350 ml) and water (350 ml) in a reaction vessel.

- Cool the suspension to 0-5 °C using an ice bath.
- Slowly add an aqueous solution of sodium nitrite (18.6 g, 270 mmol) in 30 ml of water over a period of 15 to 20 minutes, maintaining the temperature between 0-5 °C.
- Continue stirring the reaction mixture at 0-5 °C for an additional 30 minutes to ensure complete formation of the diazonium salt.

Step 2: Sandmeyer Reaction

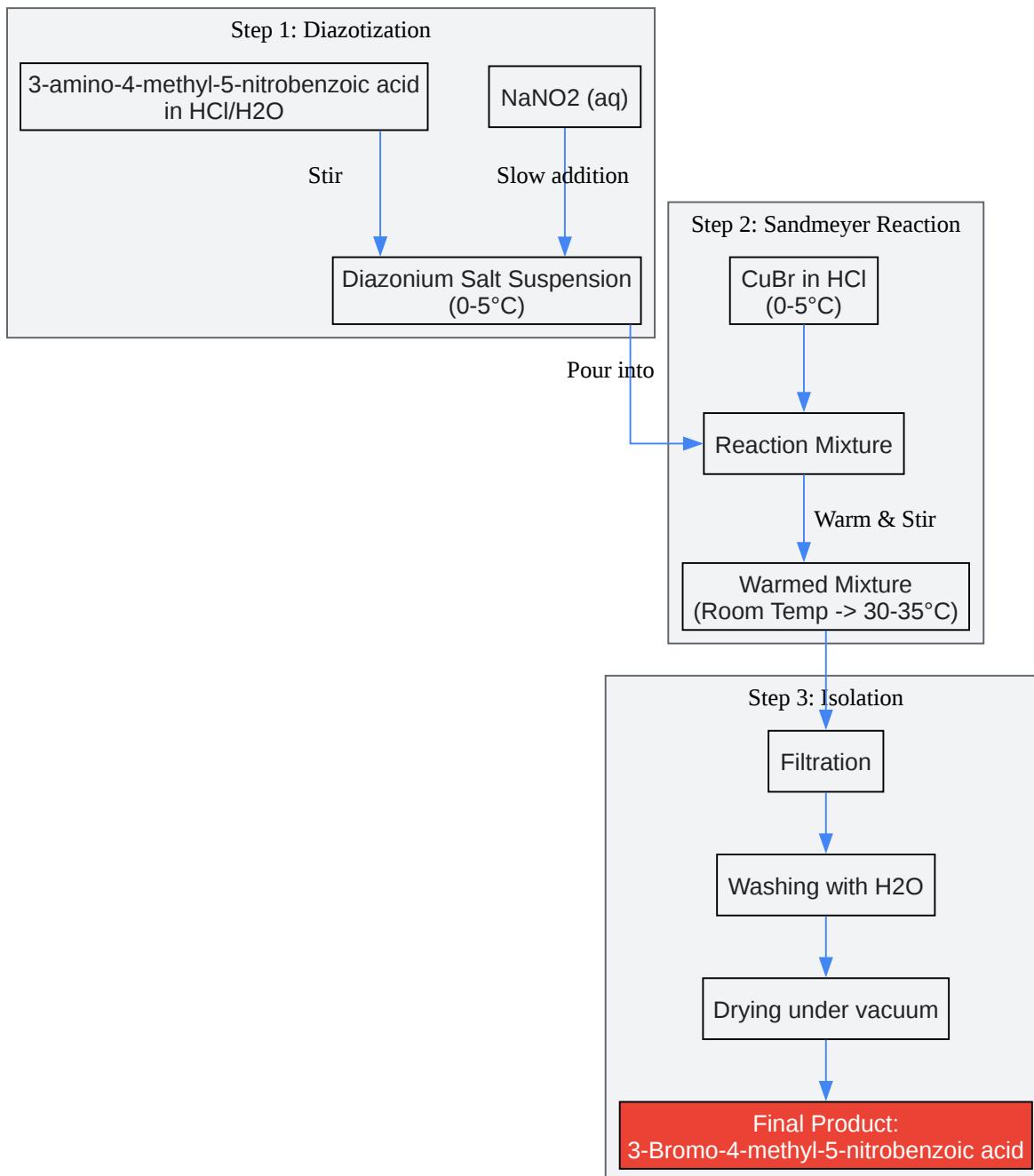
- In a separate vessel, prepare a solution of cuprous bromide (73.21 g, 516 mmol) in concentrated hydrochloric acid (220 ml) and pre-cool it to 0-5 °C.
- Slowly pour the freshly prepared diazonium salt solution into the cold cuprous bromide solution.
- Maintain stirring at 0-5 °C for 30 minutes.
- Allow the reaction mixture to warm to room temperature and stir for an additional 30 minutes.
- Heat the mixture to 30-35 °C and stir for a final 30 minutes to ensure complete reaction.

Step 3: Isolation and Purification

- Collect the precipitated solid by filtration.
- Wash the solid with water (50 ml).
- Dry the product under vacuum to yield **3-bromo-4-methyl-5-nitrobenzoic acid**.

This protocol reportedly yields 58 g of the final product as a pink solid, corresponding to an 88% yield.

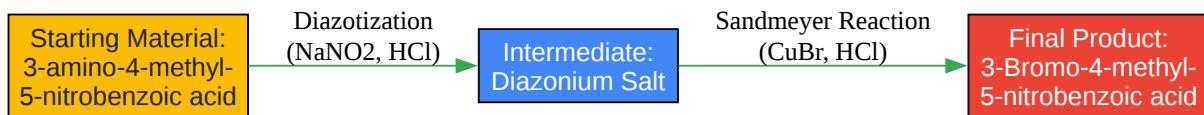
Synthesis Workflow Diagram

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Caption: Synthetic workflow for **3-Bromo-4-methyl-5-nitrobenzoic acid**.

Logical Relationship in Synthesis

The synthesis of **3-Bromo-4-methyl-5-nitrobenzoic acid** follows a clear logical progression from a readily available or preparable starting material to the final product through key chemical transformations.



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Caption: Logical flow of the synthesis of **3-Bromo-4-methyl-5-nitrobenzoic acid**.

Biological Activity and Signaling Pathways

Currently, there is no significant information available in the public domain regarding the biological activity of **3-Bromo-4-methyl-5-nitrobenzoic acid**. Searches of scientific databases and literature do not indicate that this compound has been the subject of extensive biological screening or that it is involved in any known signaling pathways. Its primary utility appears to be as an intermediate in organic synthesis, where its functional groups can be exploited to build more complex molecules that may have biological relevance. Professionals in drug discovery may consider this compound a scaffold for the synthesis of novel chemical entities, but as a standalone molecule, its biological effects remain uncharacterized.

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